

Application Notes and Protocols: Measuring the Effects of LY178002 on Paw Swelling

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Compound of Interest

Compound Name: LY 178002

Cat. No.: B1675587

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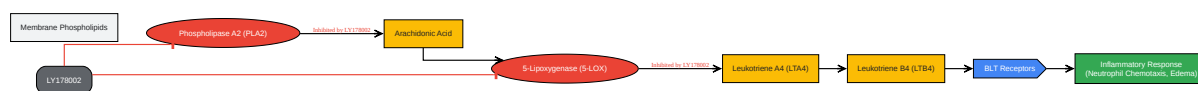
For Researchers, Scientists, and Drug Development Professionals

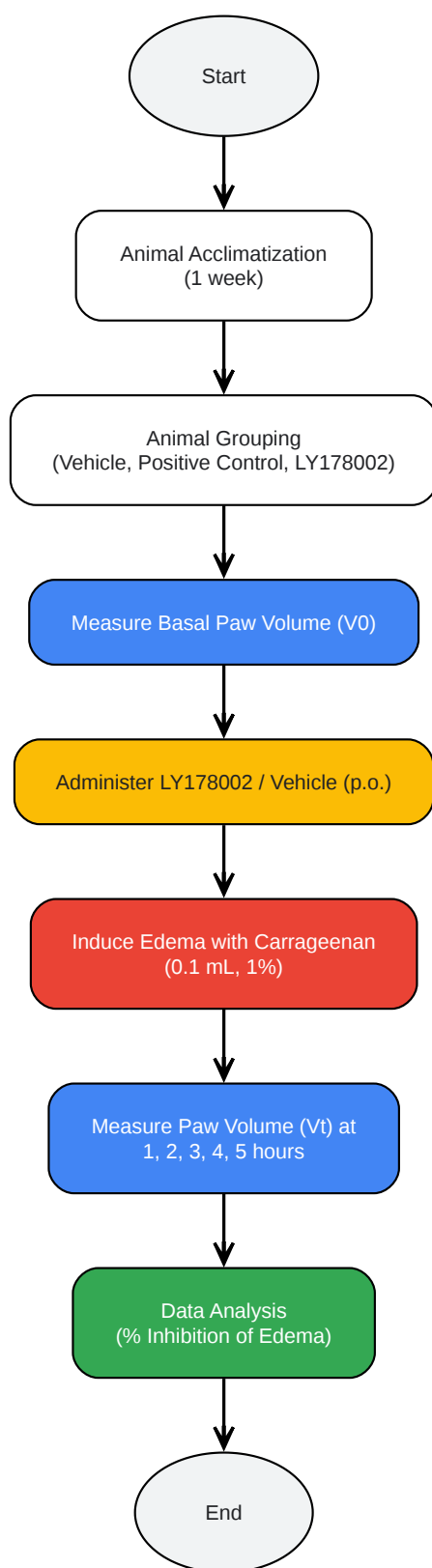
These application notes provide a comprehensive guide to utilizing the carrageenan-induced paw edema model for evaluating the anti-inflammatory effects of LY178002, a potent inhibitor of 5-lipoxygenase (5-LO) and phospholipase A2 (PLA2).^{[1][2][3]} By inhibiting these key enzymes, LY178002 effectively reduces the production of leukotrienes, particularly Leukotriene B4 (LTB4), which are potent mediators of inflammation.^{[2][3]}

The protocols outlined below are designed to deliver robust and reproducible data for assessing the efficacy of LY178002 and similar compounds in an acute inflammatory setting.

Signaling Pathway of LY178002 Action

The anti-inflammatory effect of LY178002 is primarily achieved through the inhibition of the 5-lipoxygenase pathway, a critical component of the arachidonic acid cascade. The following diagram illustrates the mechanism of action.





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References

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- 3. adooq.com [adooq.com]
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